

An In-Depth Technical Guide to 5-Methyltetrahydrofolic Acid Disodium Salt

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Compound of Interest

Compound Name: *5-Methyltetrahydrofolic acid disodium salt*

CAS No.: 68792-52-9

Cat. No.: B1489619

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Abstract: This technical guide provides a comprehensive overview of 5-Methyltetrahydrofolic acid (5-MTHF) disodium salt, the biologically active form of folate. It details the compound's critical physicochemical properties, including its precise molecular weight and formula, and explores its significance and applications for researchers, scientists, and drug development professionals. The guide offers insights into the rationale for using the disodium salt form, protocols for its handling and analysis, and its role in critical biological pathways, grounding all claims in authoritative scientific references.

Introduction: The Significance of Biologically Active Folate

Folic acid, a synthetic vitamin, is not biologically active itself. It must be metabolized in the body through a series of enzymatic steps to be converted to its active form, 5-methyltetrahydrofolate (5-MTHF). This molecule is the predominant form of folate found in circulation and is essential for a multitude of fundamental physiological processes. 5-MTHF acts as a critical cofactor in one-carbon metabolism, donating its methyl group for the remethylation of homocysteine to methionine, a crucial step in the synthesis of DNA, neurotransmitters, and phospholipids.

For researchers and pharmaceutical developers, directly utilizing the active 5-MTHF form bypasses the complex metabolic pathway of folic acid. This is particularly advantageous as it circumvents potential issues arising from genetic variations, such as mutations in the MTHFR gene, which can impair the conversion of folic acid to its active form.^[1] The disodium salt of 5-MTHF is a preferred chemical form for laboratory and pharmaceutical applications due to its enhanced stability and solubility compared to the free acid.

Physicochemical Properties and Characterization

A precise understanding of the physicochemical properties of 5-MTHF disodium salt is paramount for its effective use in experimental and formulation settings.

Molecular Formula and Weight

The core identity of the compound is defined by its chemical formula and molecular weight.

- Chemical Formula: $C_{20}H_{23}N_7Na_2O_6$ ^{[1][2]}
- Molecular Weight: 503.42 g/mol ^{[1][2][3]}

The structure consists of a pteridine ring, a p-aminobenzoic acid moiety, and a glutamic acid tail, with a methyl group at position 5 of the tetrahydropteridine ring. The disodium salt form indicates that the two carboxylic acid groups of the glutamate moiety are deprotonated and associated with sodium ions.

Key Physicochemical Data

The practical utility of a compound in a laboratory setting is dictated by properties such as its appearance, solubility, and stability. These are summarized in the table below.

Property	Specification	Source(s)
CAS Number	68792-52-9	[1][3]
Appearance	Faint yellow to beige powder	[1]
Purity	Typically ≥88%	[1][3]
Solubility	Sparingly soluble in water; soluble in alkaline solutions.[4] The salt form enhances aqueous solubility compared to the free acid.[5][6]	[4][6]
Storage	Store at -20°C, sealed and protected from moisture and light.[1]	[1]

Causality Insight: The selection of the disodium salt is a deliberate choice to improve the compound's handling characteristics. The ionic nature of the salt significantly increases its solubility in aqueous buffers, which is critical for preparing stock solutions for cell culture media, enzymatic assays, or analytical standards. Furthermore, this salt form often exhibits greater stability against oxidative degradation compared to the free acid, ensuring a longer shelf-life and more reliable experimental outcomes.

Applications in Research and Drug Development

5-MTHF disodium salt is a vital component in various scientific fields due to its biological importance.

- **Cell Culture and Microbiology:** As the active form of folate, it is an essential supplement in defined cell culture media to support robust cellular proliferation and function, particularly for cell lines used in biopharmaceutical production and metabolic research.
- **Enzymology and Biochemistry:** It serves as a key substrate and cofactor for enzymes in the folate and methionine cycles, such as methionine synthase.[3] Researchers use it to study enzyme kinetics, regulation, and the impact of inhibitors.

- **Pharmaceutical and Nutraceutical Formulation:** Its high bioavailability makes it a preferred choice for dietary supplements and prenatal vitamins, especially for individuals with MTHFR polymorphisms.^[1] In drug development, it can be used as a therapeutic agent to address folate deficiencies or as an adjunct therapy to modulate homocysteine levels, a risk factor for cardiovascular disease.^[1]

Experimental Protocols and Workflows

To ensure reproducibility and accuracy, standardized protocols for the handling and analysis of 5-MTHF disodium salt are essential.

Preparation of a Standard Stock Solution (10 mM)

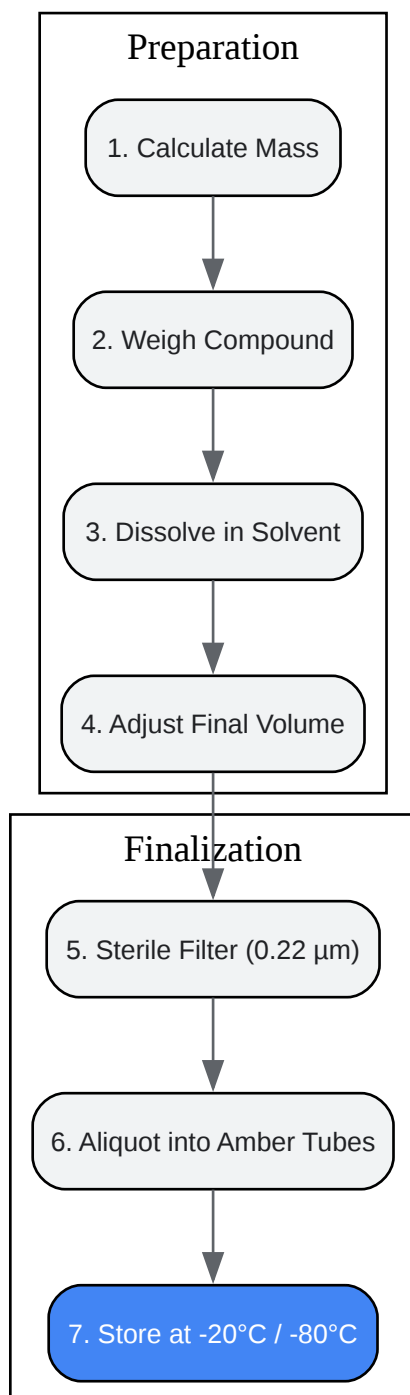
This protocol describes the preparation of a concentrated stock solution for use in cell culture or enzymatic assays. The process requires careful handling to prevent degradation.

Methodology:

- **Pre-calculation:** Determine the mass of 5-MTHF disodium salt (MW = 503.42 g/mol) required. For 10 mL of a 10 mM solution: $0.010\text{ L} \times 0.010\text{ mol/L} \times 503.42\text{ g/mol} = 0.05034\text{ g}$ (50.34 mg).
- **Weighing:** Accurately weigh the calculated amount of the powder in a conical tube. Expert Tip: As the compound can be hygroscopic, perform this step quickly.
- **Solubilization:** Add a suitable volume (e.g., 8 mL) of sterile, nuclease-free water or a slightly alkaline buffer (e.g., PBS, pH 7.4). Vortex gently until the powder is fully dissolved. The use of a buffer can enhance stability.
- **Volume Adjustment:** Adjust the final volume to 10 mL with the same solvent.
- **Sterilization:** Filter the solution through a 0.22 µm syringe filter into a sterile, light-protecting (amber) tube.
- **Aliquoting & Storage:** Dispense into single-use aliquots to avoid repeated freeze-thaw cycles, which can degrade the compound. Store immediately at -20°C or -80°C for long-term stability.

Workflow for Stock Solution Preparation

The following diagram illustrates the logical flow of the stock solution preparation protocol.



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Caption: Workflow for preparing a sterile 5-MTHF stock solution.

Analytical Quantification via HPLC

High-Performance Liquid Chromatography (HPLC) with UV detection is a standard method for verifying the concentration and purity of 5-MTHF solutions.

Self-Validating Protocol:

- **System:** A reverse-phase HPLC system with a C18 column.
- **Mobile Phase:** A gradient of an aqueous buffer (e.g., 0.03 M sodium phosphate, pH 6.8) and a polar organic solvent like acetonitrile is typically used.^[4]
- **Detection:** UV detector set to 280 nm, which is near the absorbance maximum for 5-MTHF.^[4]
- **Standard Curve:** Prepare a series of dilutions from a known, high-purity standard of 5-MTHF disodium salt to create a calibration curve (e.g., 1 μ M to 100 μ M).
- **Sample Analysis:** Inject the prepared sample solution. The concentration is determined by comparing the peak area of the analyte to the standard curve.
- **System Suitability:** Before analysis, inject a standard sample multiple times to ensure the system's precision (retention time and peak area) is within acceptable limits (e.g., <2% RSD). This validates that the system is performing correctly before analyzing unknown samples.

Conclusion

5-Methyltetrahydrofolic acid disodium salt is a cornerstone compound for research in cellular metabolism, nutrition, and pharmacology. Its superior solubility and bioavailability make it an indispensable tool over its precursor, folic acid. A thorough understanding of its core characteristics, particularly its molecular weight and formula, coupled with robust, validated protocols for its use, empowers researchers to generate reliable and reproducible data, advancing our knowledge of human health and disease.

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